

# An In-depth Technical Guide to 1,8-Diiodooctane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1,8-Diiodooctane**

Cat. No.: **B1585395**

[Get Quote](#)

CAS Number: 24772-63-2

Authored for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,8-diiodooctane**, a key difunctional organic building block. It details the compound's physicochemical properties, primary applications, and relevant experimental methodologies, with a focus on its role in materials science and organic electronics.

## Core Chemical and Physical Properties

**1,8-Diiodooctane**, also known as octamethylene diiodide, is an organoiodine compound with the chemical formula  $C_8H_{16}I_2$ .<sup>[1][2]</sup> It is a versatile difunctional electrophile, where the two carbon-iodine bonds readily engage in substitution reactions.<sup>[1]</sup> This reactivity allows for the straightforward introduction of various functional groups or the creation of longer carbon chains and cyclic structures.<sup>[1]</sup> The compound typically appears as a clear, slightly brown or beige liquid and is often supplied with a copper stabilizer to prevent degradation.<sup>[1][3]</sup> It is sensitive to light.<sup>[4][5]</sup>

## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **1,8-diiodooctane**.

Property	Value	Citations
CAS Number	24772-63-2	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>8</sub> H <sub>16</sub> I <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Molecular Weight	366.02 g/mol	<a href="#">[4]</a> <a href="#">[6]</a>
Appearance	Clear slightly brown liquid; Beige liquid	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Density	1.840 g/mL at 25 °C	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Melting Point	16 - 21 °C (60.8 - 69.8 °F)	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	167 - 169 °C at 6 mmHg 98 - 100 °C at 0.2 mmHg	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Flash Point	> 110 °C (> 230 °F) 113 °C (235.4 °F) - closed cup	<a href="#">[3]</a>
Refractive Index	n <sub>20/D</sub> 1.5653	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Solubility	Miscible with methanol; Insoluble in water	<a href="#">[2]</a> <a href="#">[4]</a>
Vapor Pressure	0.000281 mmHg at 25°C	<a href="#">[4]</a>
Vapor Density	12.6	<a href="#">[3]</a>
EC Number	246-456-6	<a href="#">[4]</a> <a href="#">[6]</a>

## Applications in Research and Development

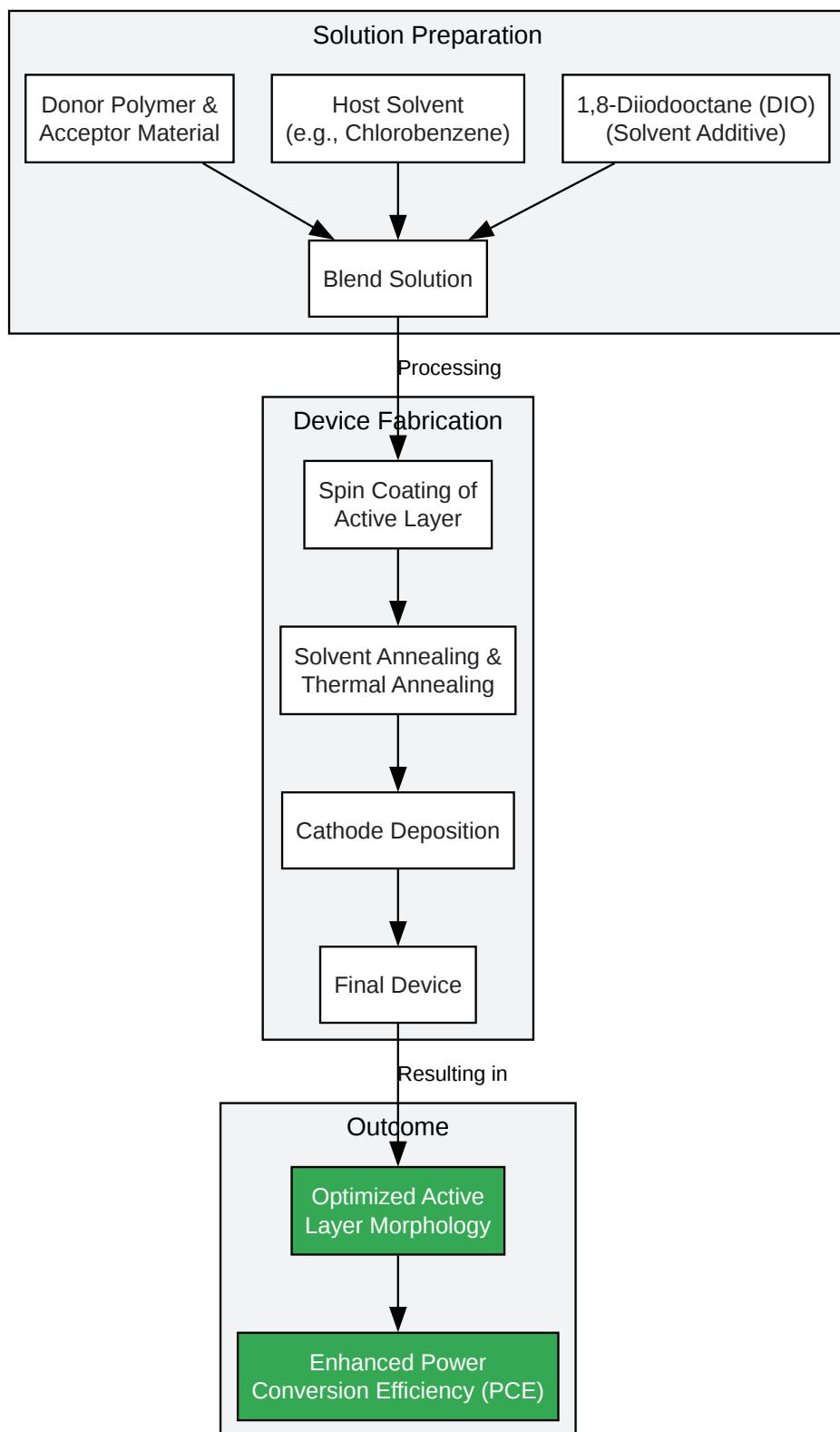
**1,8-Diiodooctane** is a crucial intermediate in various fields, including specialty chemical manufacturing, pharmaceuticals, and agrochemicals.[\[1\]](#)[\[2\]](#) Its primary and most well-documented application is in materials science, specifically as a processing additive in the fabrication of organic photovoltaics (OPVs).[\[4\]](#)[\[8\]](#)[\[9\]](#)

## Role in Organic Solar Cells

**1,8-Diiodooctane** (often abbreviated as DIO) is a high-boiling-point solvent additive used to control and optimize the active layer morphology of bulk heterojunction (BHJ) solar cells.[\[8\]](#)[\[9\]](#)

Its addition to the casting solution improves the power conversion efficiency of polymer solar cells.[4][8] The presence of DIO influences the drying dynamics during film deposition, which in turn helps to create a more favorable nanomorphology for charge separation and transport, ultimately boosting device performance.[8][10] However, studies have also shown that residual DIO in the final device can lead to photo-induced degradation under illumination, acting as a photo-acid and a source of radicals.[9][10] Therefore, its concentration and post-processing steps like thermal annealing are critical parameters.[9][10]

The logical workflow for utilizing **1,8-diiodooctane** as a processing additive in OPV fabrication is outlined below.



[Click to download full resolution via product page](#)

Caption: Workflow for using **1,8-diiodooctane (DIO)** in organic solar cell fabrication.

# Experimental Protocols

The following is a representative methodology for the fabrication of a bulk heterojunction organic solar cell using **1,8-diiodooctane** as a processing additive, synthesized from literature procedures.[10][11]

## Preparation of the Active Layer Solution

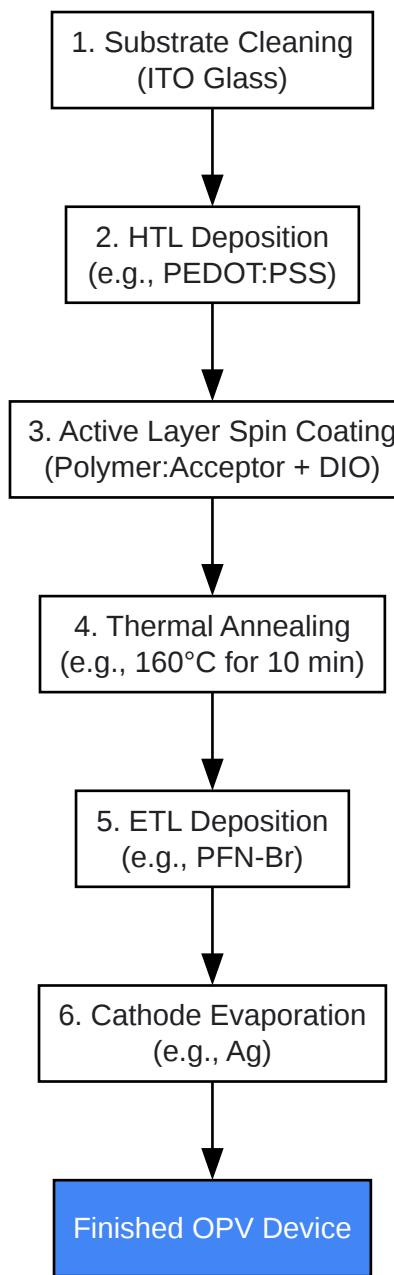
- Materials:
  - Donor Polymer (e.g., PBDB-T)
  - Acceptor Material (e.g., ITIC or PC<sub>71</sub>BM)
  - Host Solvent (e.g., Chlorobenzene)
  - Solvent Additive: **1,8-Diiodooctane** (CAS 24772-63-2)
- Procedure:
  - Prepare a blend solution of the donor polymer and acceptor material in the host solvent at a specific concentration (e.g., 20 mg/mL).
  - Add **1,8-diiodooctane** to the solution at a predetermined volume percentage (e.g., 0.5% to 3% v/v).
  - Stir the solution overnight in an inert atmosphere (e.g., a nitrogen-filled glovebox) to ensure complete dissolution and homogeneity.

## Device Fabrication

- Substrate Preparation: Begin with pre-patterned Indium Tin Oxide (ITO) coated glass substrates. Clean the substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol.
- Hole Transport Layer (HTL) Deposition: Deposit a hole transport layer (e.g., PEDOT:PSS) onto the ITO substrate via spin coating, followed by annealing on a hotplate.
- Active Layer Deposition:

- Transfer the substrates into an inert atmosphere glovebox.
- Spin-coat the prepared active layer solution (from section 3.1) onto the HTL. For example, spin at 2000 rpm for 40 seconds to achieve a film thickness of approximately 100 nm.[11]
- Annealing: Anneal the films at a specified temperature and duration (e.g., 160 °C for 10 minutes) to remove the host solvent and promote morphological development.[10][11] The high boiling point of DIO ensures it remains during the initial film formation.
- Electron Transport Layer (ETL) & Cathode Deposition:
  - Deposit an electron transport layer (e.g., PFN-Br) via spin coating.[10][11]
  - Thermally evaporate a metal cathode (e.g., 100 nm of Ag) through a shadow mask at high vacuum (e.g.,  $2 \times 10^{-6}$  mbar).[10][11]

The process flow from substrate to a complete device is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Caption: Step-by-step experimental workflow for OPV device fabrication.

## Safety and Handling

According to safety data sheets, **1,8-diiodooctane** is not classified as hazardous under the 2012 OSHA Hazard Communication Standard.<sup>[3]</sup> However, GHS classifications from other sources suggest it may cause skin and serious eye irritation, and may cause long-lasting harmful effects to aquatic life.<sup>[6]</sup>

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H413 (May cause long lasting harmful effects to aquatic life).[6]
- Precautionary Statements: P273 (Avoid release to the environment), P280 (Wear protective gloves/eye protection), P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[6]
- Storage: Store in a cool, dark place, recommended below 15°C. The material is light and air sensitive and should be stored under an inert gas.
- Personal Protective Equipment: Use of safety glasses, gloves, and a dust mask (type N95) is recommended.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbino.com [nbino.com]
- 2. Page loading... [guidechem.com]
- 3. fishersci.com [fishersci.com]
- 4. 1,8-Diiodooctane | lookchem [lookchem.com]
- 5. parchem.com [parchem.com]
- 6. 1,8-Diiodooctane | C8H16I2 | CID 90605 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 1,8-diiodooctane-Hanyao(Hangzhou)Advanced Materials Technology Co.,Ltd. [hanyaomaterial.com]
- 8. 1,8-Diiodooctane 98 , copper stabilizer 24772-63-2 [sigmaaldrich.com]
- 9. Photoinduced degradation from trace 1,8-diiodooctane in organic photovoltaics - Journal of Materials Chemistry C (RSC Publishing) [pubs.rsc.org]
- 10. pubs.acs.org [pubs.acs.org]

- 11. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,8-Diiodooctane]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1585395#1-8-diiodooctane-cas-number-and-properties\]](https://www.benchchem.com/product/b1585395#1-8-diiodooctane-cas-number-and-properties)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)